

# 2-(N-Ethyl-m-toluidino)ethanol CAS number 91-88-3

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## Compound of Interest

Compound Name: 2-(N-Ethyl-m-toluidino)ethanol

Cat. No.: B127280

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An In-Depth Technical Guide to **2-(N-Ethyl-m-toluidino)ethanol** (CAS 91-88-3)

## Authored by a Senior Application Scientist

This document provides a comprehensive technical overview of **2-(N-Ethyl-m-toluidino)ethanol**, CAS number 91-88-3. It is intended for researchers, chemists, and drug development professionals who require a detailed understanding of this compound's properties, synthesis, applications, and analytical characterization. The information is synthesized from established chemical literature and supplier technical data to ensure accuracy and practical relevance.

## Core Compound Identity and Structure

**2-(N-Ethyl-m-toluidino)ethanol**, also known by synonyms such as N-Ethyl-N-(2-hydroxyethyl)-m-toluidine, is an aromatic tertiary amine.<sup>[1][2]</sup> Its structure features a central N-ethyl-m-toluidine core functionalized with a hydroxyethyl group. This bifunctionality, possessing both a tertiary amine and a primary alcohol, is central to its chemical reactivity and utility as an intermediate.

Caption: Chemical structure of **2-(N-Ethyl-m-toluidino)ethanol**.

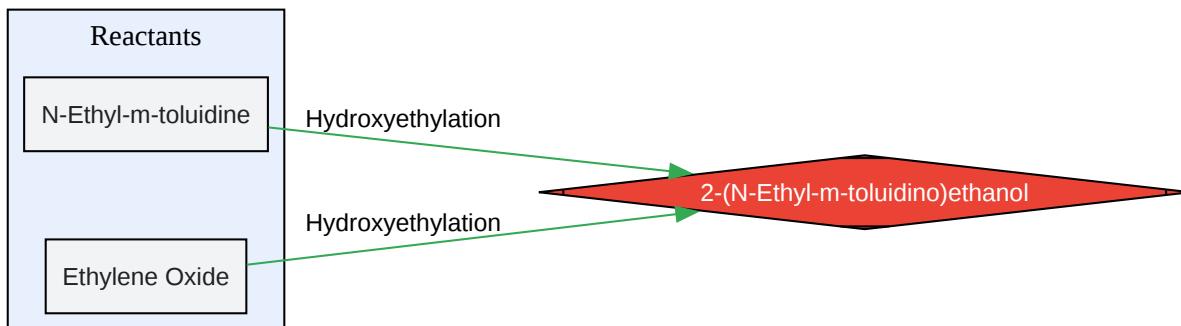
## Physicochemical Properties

The compound is typically a clear yellow to green or yellow-brown liquid at room temperature. [2][3] Its key physical and chemical properties are summarized below, providing essential data for experimental design, safety assessments, and process modeling.

Property	Value	Source(s)
Molecular Formula	C <sub>11</sub> H <sub>17</sub> NO	[1][3]
Molecular Weight	179.26 g/mol	[1][4]
CAS Number	91-88-3	[1][3][4]
EINECS Number	202-105-9	[3][5]
Appearance	Clear yellow to green liquid; powder to lump to clear liquid	[3][6]
Melting Point	-19 °C	[3][6][7]
Boiling Point	114-115 °C at 1 mmHg	[3][4]
Density	1.019 g/mL at 25 °C	[3][4]
Refractive Index (n <sub>20/D</sub> )	1.555	[3][4]
Flash Point	>230 °F (>110 °C); 148 °C (DIN 51758)	[3][4]
Water Solubility	Insoluble	[6][7]
IUPAC Name	2-(ethyl(3-methylphenyl)amino)ethanol	[1]

## Synthesis Pathway

The primary industrial synthesis of **2-(N-Ethyl-m-toluidino)ethanol** involves the hydroxyethylation of N-ethyl-m-toluidine. This is typically achieved through a reaction with ethylene oxide. The nucleophilic secondary amine of the precursor attacks the electrophilic carbon of the ethylene oxide ring, leading to ring-opening and the formation of the desired product. This reaction is exothermic and requires careful temperature control to prevent side reactions, such as polyethoxylation.



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Caption: Synthesis of **2-(N-Ethyl-m-toluidino)ethanol**.

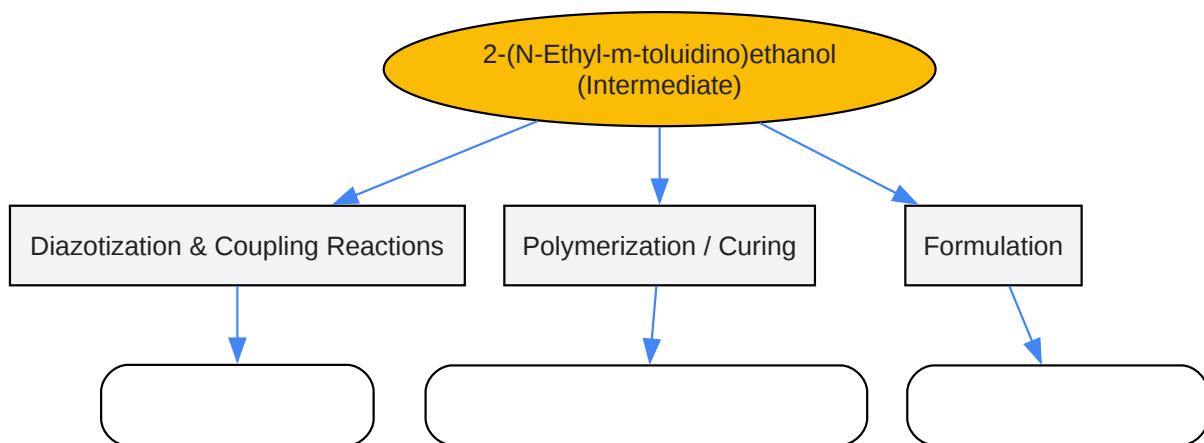
An alternative, though less common, laboratory-scale synthesis involves the reaction of N-ethyl-m-toluidine with 2-chloroethanol in the presence of a base to neutralize the HCl byproduct.

## Key Industrial and Research Applications

The primary utility of **2-(N-Ethyl-m-toluidino)ethanol** stems from its role as a versatile chemical intermediate.

- **Dye Manufacturing:** Its most significant application is as a key intermediate in the synthesis of various dyes.<sup>[2][7][8][9]</sup> It serves as a precursor for several disperse dyes, including Disperse Blue 32, 98, 102, 106, and 109.<sup>[7][8]</sup> The tertiary amine and aromatic ring form the core chromophore structure, which can be further modified to achieve specific color properties.
- **Polymer Chemistry:** It is used as a cure promoter or accelerator for unsaturated polyester resins.<sup>[2]</sup> Its derivatives, such as toluidine diethanolamines, are also effective curing accelerators in coatings and other resin systems, promoting faster crosslinking.<sup>[10]</sup>
- **Photographic Development:** The compound is listed as a raw material for color film developers, where it likely functions as a coupling agent or part of the developer solution.<sup>[7][8]</sup>

- Photosensitive Materials: It finds application in photosensitive chemicals, particularly in coatings for diazo paper.[2]
- Chemical Synthesis: Beyond specific applications, it is broadly used in chemical synthesis studies where a functionalized toluidine moiety is required.[3][4]



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Caption: Role as an intermediate in various applications.

## Analytical Methodology: Quantification via GC/MS

Accurate quantification of **2-(N-Ethyl-m-toluidino)ethanol** in complex matrices (e.g., reaction mixtures, environmental samples) is critical for process control and research. Gas Chromatography coupled with Mass Spectrometry (GC/MS) is the preferred method due to its high selectivity and sensitivity.

## Causality in Protocol Design

The following protocol is designed based on the compound's physicochemical properties. As a semi-volatile organic compound with low water solubility, a liquid-liquid extraction (LLE) is necessary to isolate it from aqueous matrices and concentrate it into an organic solvent compatible with the GC system.[11] Derivatization is generally not required due to its sufficient volatility and thermal stability. The mass spectrometer provides definitive identification based on the compound's unique mass fragmentation pattern.

## Step-by-Step Experimental Protocol

- Sample Preparation (Liquid-Liquid Extraction)

1. Collect a 100 mL aqueous sample in a 250 mL separatory funnel.
2. Spike the sample with an appropriate internal standard (e.g., N-ethyl-N-(2-hydroxyethyl)aniline-d5) for accurate quantification.
3. Add 50 mL of a non-polar, volatile solvent such as dichloromethane or ethyl acetate.[\[11\]](#)
4. Stopper the funnel and shake vigorously for 2 minutes, periodically venting to release pressure.
5. Allow the layers to separate for 10 minutes.
6. Drain the lower organic layer (dichloromethane) into a collection flask.
7. Repeat the extraction (steps 3-6) two more times with fresh solvent, pooling the organic extracts.
8. Dry the combined extract by passing it through a column containing anhydrous sodium sulfate.
9. Concentrate the sample to a final volume of 1 mL using a gentle stream of nitrogen gas.

- GC/MS Analysis

1. Instrument: Gas Chromatograph with a Mass Selective Detector.
2. Column: A non-polar or semi-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25  $\mu\text{m}$ ) is suitable.
3. Injection: Inject 1  $\mu\text{L}$  of the concentrated extract in splitless mode.
4. GC Oven Program:
  - Initial Temperature: 80 °C, hold for 1 minute.

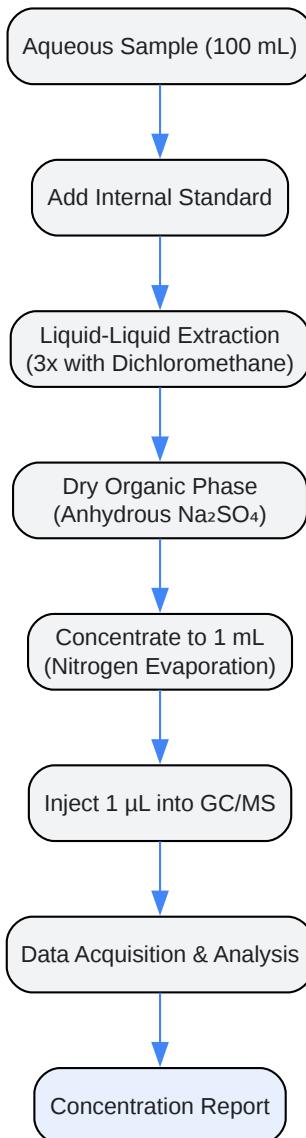
- Ramp: Increase to 280 °C at a rate of 15 °C/min.
- Final Hold: Hold at 280 °C for 5 minutes.

#### 5. MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Mode: Full Scan (m/z 40-450) for identification and Selected Ion Monitoring (SIM) for quantification, using characteristic ions (e.g., m/z 179, 148, 134).

• Data Analysis

1. Identify the **2-(N-Ethyl-m-toluidino)ethanol** peak by its retention time and mass spectrum.
2. Quantify the concentration by comparing the peak area of the target analyte to the internal standard.



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Caption: Workflow for GC/MS analysis.

## Safety and Handling

Proper handling of **2-(N-Ethyl-m-toluidino)ethanol** is essential due to its potential hazards. The Globally Harmonized System (GHS) classifications provide a clear summary of its risks.

Hazard Information	GHS Classification and Details	Source(s)
Pictogram	GHS07 (Exclamation Mark)	<a href="#">[4]</a>
Signal Word	Warning	<a href="#">[4]</a>
Hazard Statement	H302: Harmful if swallowed.	<a href="#">[1]</a> <a href="#">[4]</a>
Precautionary Statements	P264: Wash hands thoroughly after handling.P270: Do not eat, drink or smoke when using this product.P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell.P501: Dispose of contents/container in accordance with local regulations.	<a href="#">[4]</a>
Storage Class	10: Combustible liquids.	<a href="#">[4]</a>
Personal Protective Equipment (PPE)	Eyeshields, chemical-resistant gloves, and appropriate respiratory protection (e.g., <a href="#">[4]</a> type ABEK respirator filter) are recommended.	

Store in a cool, dry place away from direct sunlight in a tightly sealed container.[\[8\]](#)

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